

The Thermal Decomposition of Calcium Phenoxide: A Technical Guide

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Compound of Interest

Compound Name: *Calcium phenoxide*

Cat. No.: *B1624073*

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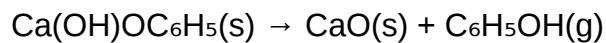
This technical guide provides an in-depth analysis of the thermal decomposition mechanism of **calcium phenoxide** and its hydroxylated analogue, **hydroxycalcium phenoxide**. The document summarizes key quantitative data, details relevant experimental protocols, and illustrates the decomposition pathways and analytical workflows. This information is critical for professionals in materials science and drug development who utilize organocalcium compounds and require a thorough understanding of their thermal stability and degradation products.

Core Decomposition Mechanism

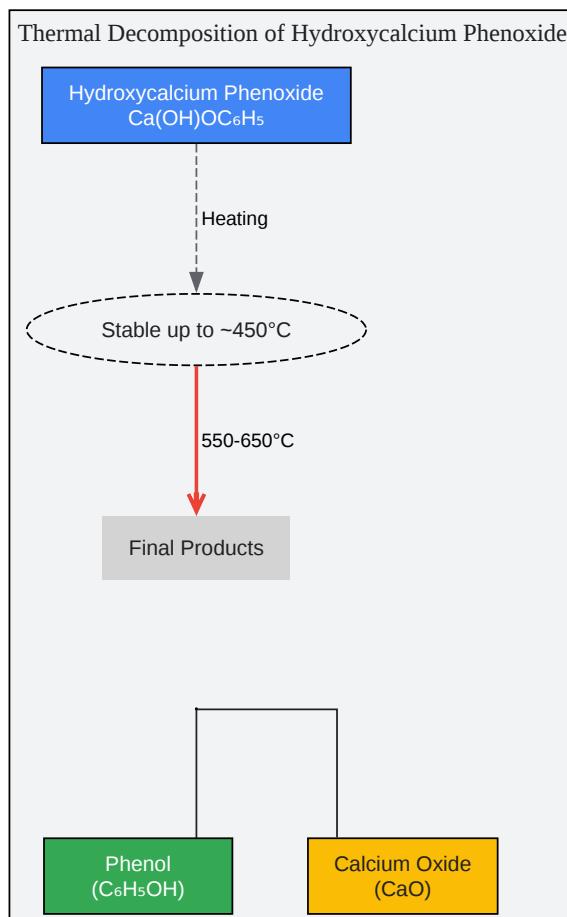
The thermal decomposition of **calcium phenoxide** derivatives is characterized by a notably clean and high-yield conversion process, distinguishing it from other alkali metal phenoxides. Unlike sodium or potassium phenoxides which typically decompose into char and gaseous products, **calcium phenoxides** can be engineered to yield valuable volatile organic compounds.

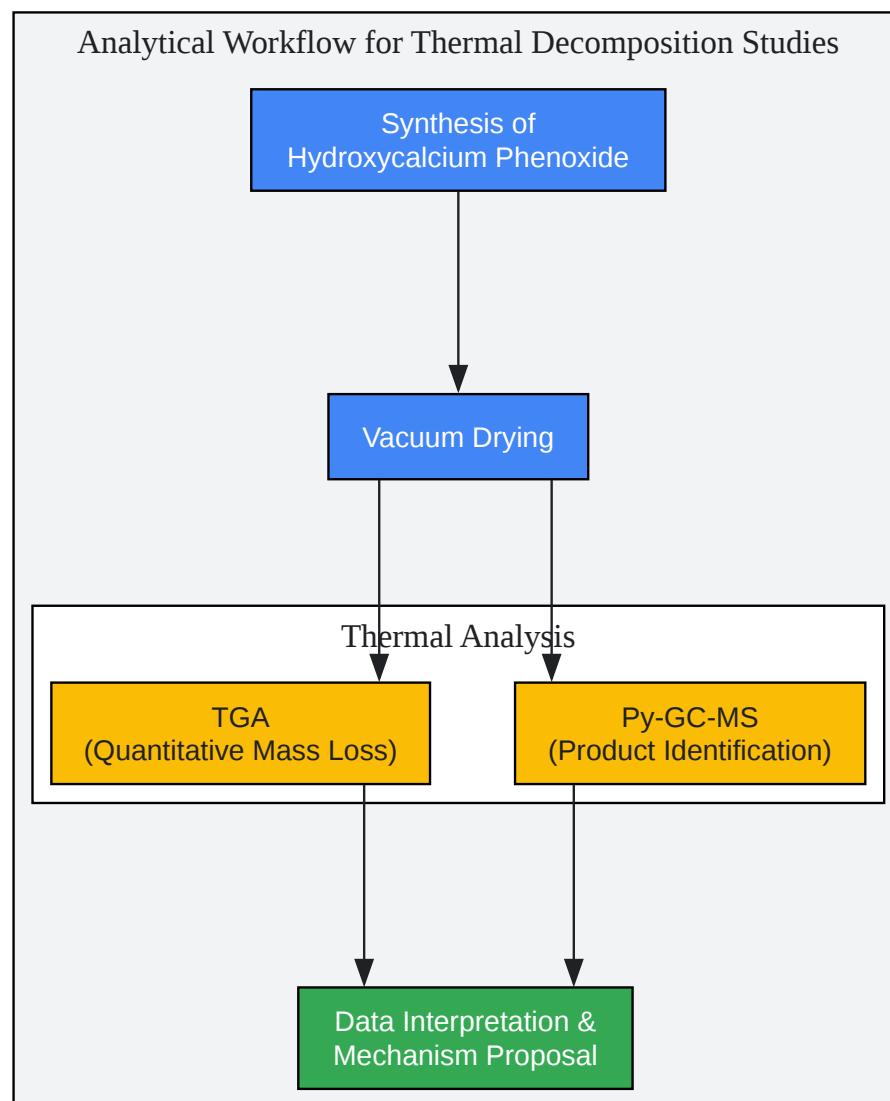
Research has focused on **hydroxycalcium phenoxide** ($\text{Ca(OH)}\text{OC}_6\text{H}_5$), which demonstrates remarkable thermal stability up to approximately 450°C.^[1] Upon further heating to a range of 550-650°C, it undergoes a clean decomposition to produce phenol and calcium oxide in nearly quantitative yields.^[1] This suggests a pathway that avoids significant charring and minimizes complex side reactions.

The proposed primary decomposition reaction for hydroxy**calcium phenoxide** is as follows:



For the non-hydroxylated calcium diphenoxide ($\text{Ca(OC}_6\text{H}_5)_2$), while specific thermal analysis data is scarce, the decomposition is expected to proceed through a more complex pathway, likely involving the formation of intermediates before ultimately yielding calcium oxide as the final solid residue at high temperatures, a common end-product for thermally decomposed calcium salts.[2][3][4]





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